

A Technical Guide to the Commercial Availability and Purity of 3-Methoxybenzyl Bromide

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Compound of Interest

Compound Name: 3-Methoxybenzyl bromide

Cat. No.: B123926

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Abstract

3-Methoxybenzyl bromide is a crucial reagent in organic synthesis, particularly valued in the pharmaceutical industry for the creation of complex molecular architectures. Its utility as a key building block necessitates a thorough understanding of its commercial availability, typical purity levels, and potential impurities. This technical guide provides an in-depth overview of these aspects, offering valuable information for researchers, scientists, and professionals in drug development to ensure the quality and reliability of their starting materials. The guide details commercially available purity grades, lists prominent suppliers, and outlines the analytical methodologies used for purity assessment. Furthermore, it presents a common synthetic route and discusses potential process-related impurities, equipping users with the knowledge to select appropriate grades of **3-Methoxybenzyl bromide** and implement effective quality control measures.

Commercial Availability

3-Methoxybenzyl bromide is readily available from a variety of chemical suppliers, catering to a wide range of research and development needs, from laboratory-scale synthesis to bulk manufacturing. The compound is typically offered in various quantities and purities to suit different applications.

Table 1: Prominent Commercial Suppliers of **3-Methoxybenzyl Bromide**

Supplier	Available Purities	Common Quantities
Sigma-Aldrich	98%	5 mL, 25 mL
Thermo Scientific Chemicals	98+%	5 g, 25 g
Chem-Impex	≥ 99% (GC)	5 mL, 25 mL, 100 mL
Amerigo Scientific	98%	Inquire for details
ChemicalBook	98%, 99%	Inquire for details

Physicochemical Properties

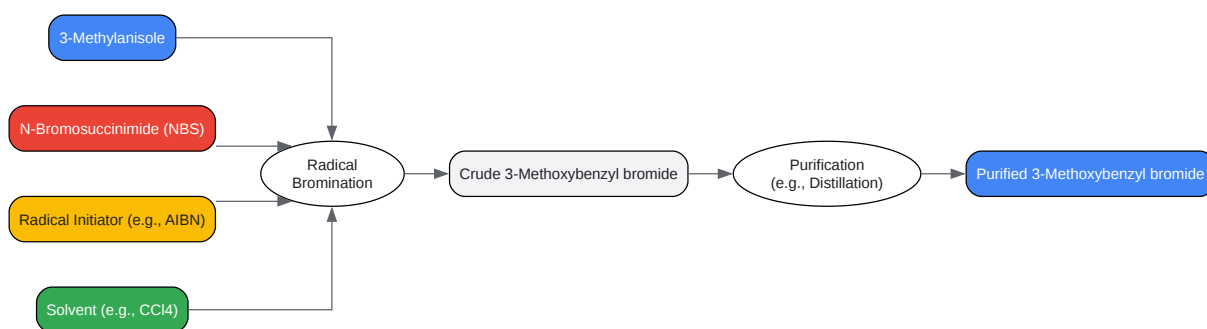
A clear understanding of the physicochemical properties of **3-Methoxybenzyl bromide** is essential for its safe handling, storage, and application in chemical reactions.

Table 2: Physicochemical Properties of **3-Methoxybenzyl Bromide**

Property	Value	Reference
CAS Number	874-98-6	[1][2]
Molecular Formula	C ₈ H ₉ BrO	[1][2]
Molecular Weight	201.06 g/mol	[3][4]
Appearance	Colorless to light yellow liquid	[1][5]
Boiling Point	152 °C at 760 mmHg	[1][4][6]
Density	1.436 g/mL at 25 °C	[3][4]
Refractive Index (n _{20/D})	1.575	[3][4]
Solubility	Soluble in chloroform.	
Storage Conditions	Store at 0-8 °C	[1]

Synthesis and Potential Impurities

The most common synthetic route to **3-Methoxybenzyl bromide** involves the radical bromination of 3-methylanisole. This process, while efficient, can lead to the formation of several impurities that may affect the quality and reactivity of the final product.



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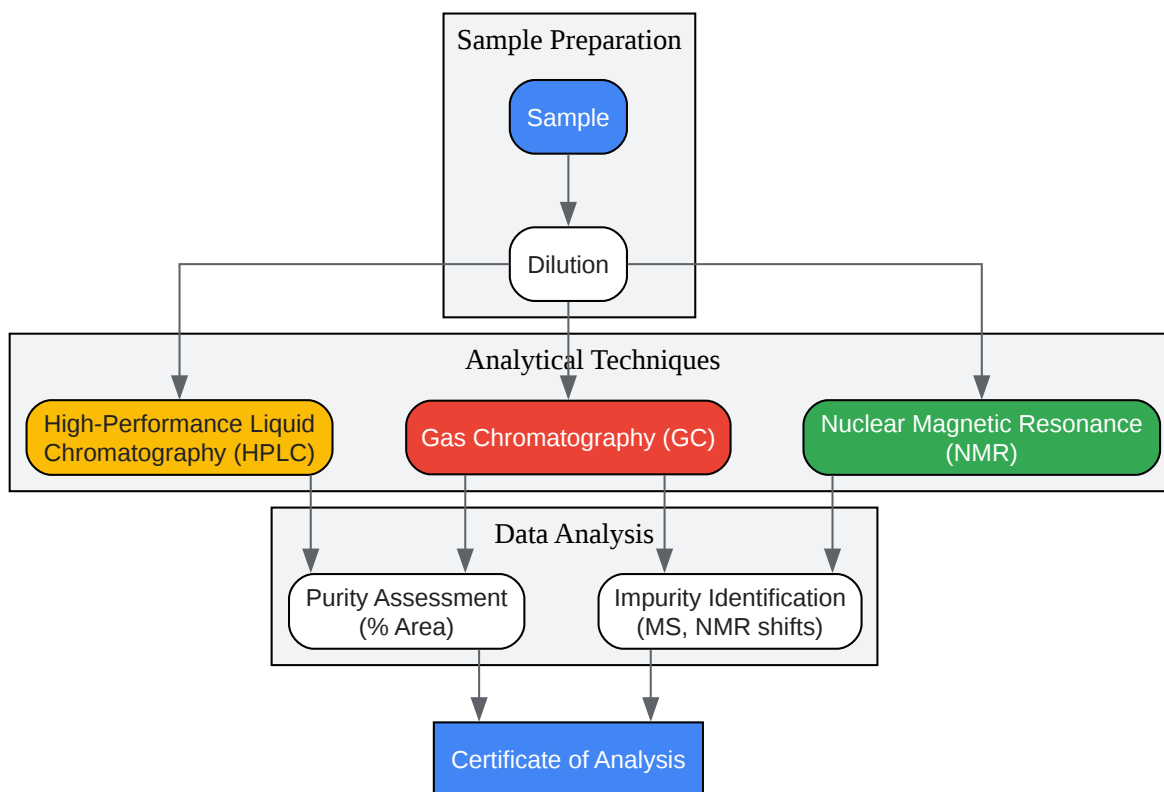
A common synthetic pathway for **3-Methoxybenzyl bromide**.

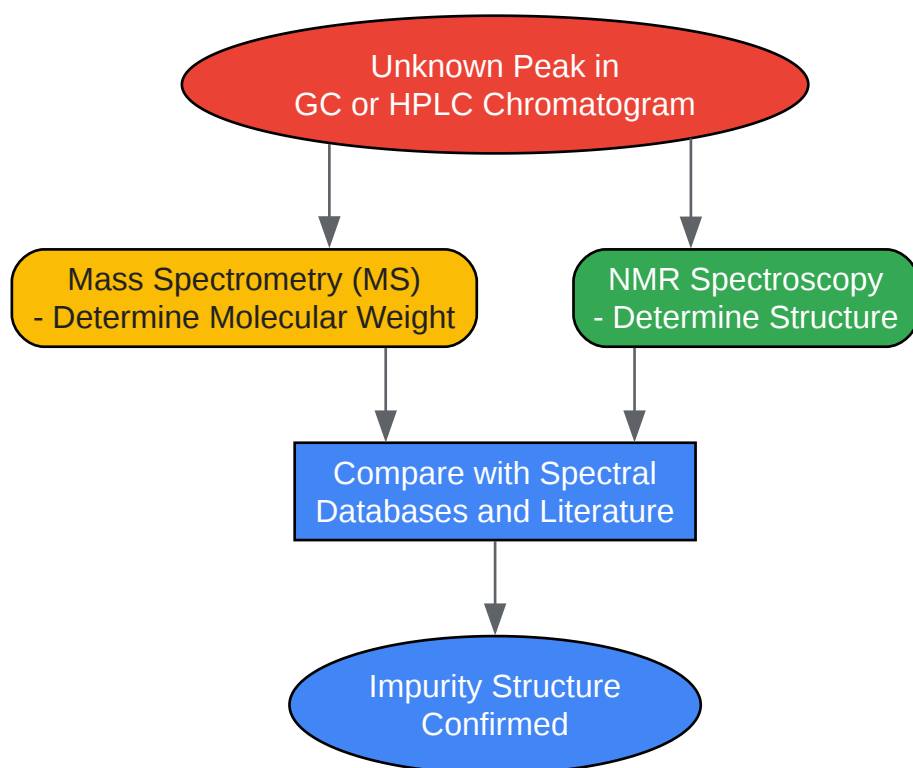
Table 3: Potential Impurities in **3-Methoxybenzyl Bromide**

Impurity	Chemical Structure	Potential Origin
3-Methylanisole (starting material)	$\text{CH}_3\text{OC}_6\text{H}_4\text{CH}_3$	Incomplete reaction.
3-Methoxybenzyl alcohol	$\text{CH}_3\text{OC}_6\text{H}_4\text{CH}_2\text{OH}$	Hydrolysis of the product.
3,3'-Dimethoxydibenzyl ether	$(\text{CH}_3\text{OC}_6\text{H}_4\text{CH}_2)_2\text{O}$	Side reaction during synthesis or degradation.
Ring-brominated isomers (e.g., 2-bromo-5-methylanisole)	$\text{BrC}_6\text{H}_3(\text{CH}_3)(\text{OCH}_3)$	Side reaction during bromination.
Dibrominated product (3-Methoxybenzylidene bromide)	$\text{CH}_3\text{OC}_6\text{H}_4\text{CHBr}_2$	Over-bromination of the starting material.

Analytical Methods for Purity Determination

To ensure the quality of **3-Methoxybenzyl bromide**, a range of analytical techniques are employed. Gas Chromatography (GC) is the most cited method for purity assessment by commercial suppliers. However, High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy are also powerful tools for a comprehensive analysis.





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